Application Note: Synthesis and Characterization of 2-(Cyclohexyloxy)quinoline-3-carboxylic Acid

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Compound of Interest

Compound Name:	*2-(Cyclohexyloxy)quinoline-3-carboxylic acid*
CAS No.:	*88284-21-3*
Cat. No.:	*B11849121*

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Introduction and Strategic Rationale

The quinoline-3-carboxylic acid scaffold is a privileged structure in medicinal chemistry, serving as the core pharmacophore for numerous biologically active molecules, including protein kinase inhibitors and broad-spectrum antimicrobial agents[1]. Functionalization at the C-2 position of the quinoline ring with bulky, lipophilic groups—such as a cyclohexyloxy moiety—can significantly modulate the pharmacokinetic profile and target-binding affinity of the resulting drug candidates.

This application note details a robust, two-step synthetic protocol for the preparation of **2-(Cyclohexyloxy)quinoline-3-carboxylic acid**. Rather than relying on multi-component domino reactions, this methodology utilizes a highly controlled, stepwise approach:

- Nucleophilic Aromatic Substitution (SNAr): The displacement of a leaving group (chloride) at the C-2 position of an activated quinoline by a cyclohexyloxide nucleophile.

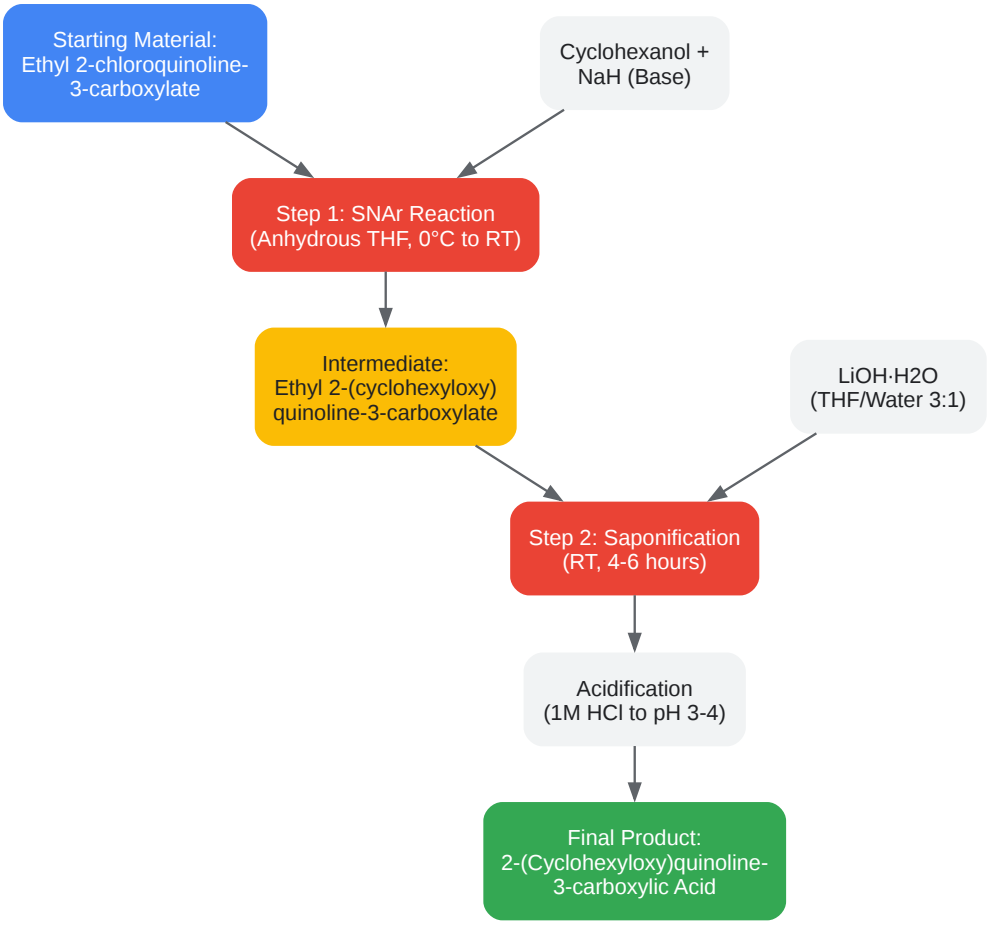
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- Saponification: The subsequent mild hydrolysis of the C-3 ester to yield the free carboxylic acid[2].

The causality behind this specific sequence lies in electronic activation. The electron-withdrawing nature of both the quinoline nitrogen and the C-3 ester strongly activates the C-2 position toward nucleophilic attack. Performing the etherification prior to ester hydrolysis ensures that the nucleophile does not compete with the carboxylate anion, which would otherwise deactivate the ring and hinder the SNAr process.

Synthetic Workflow

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Fig 1: Two-step synthesis workflow for **2-(Cyclohexyloxy)quinoline-3-carboxylic acid**.

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Step-by-Step Experimental Methodology

Phase 1: Synthesis of Ethyl 2-(cyclohexyloxy)quinoline-3-carboxylate

Objective: Form the ether linkage via SNAr without prematurely cleaving the ester.

Reagents & Materials:

- Ethyl 2-chloroquinoline-3-carboxylate (1.0 equiv, 10.0 mmol, 2.35 g)
- Cyclohexanol (1.2 equiv, 12.0 mmol, 1.20 g)
- Sodium hydride (NaH), 60% dispersion in mineral oil (1.5 equiv, 15.0 mmol, 0.60 g)
- Anhydrous Tetrahydrofuran (THF) (30 mL)

Procedure:

- Alkoxide Generation: Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet. Add anhydrous THF (15 mL) and cyclohexanol (1.20 g). Cool the solution to 0 °C using an ice bath.
- Deprotonation: Carefully add NaH (0.60 g) in small portions. Mechanistic Insight: The irreversible evolution of hydrogen gas drives the formation of the strongly nucleophilic sodium cyclohexyloxide. Stir at 0 °C for 30 minutes until gas evolution ceases.
- Substitution: Dissolve ethyl 2-chloroquinoline-3-carboxylate (2.35 g) in anhydrous THF (15 mL) and add it dropwise to the alkoxide solution over 10 minutes.
- Reaction Propagation: Remove the ice bath and allow the reaction to warm to room temperature. Stir for 4–6 hours. Monitor the reaction via TLC (Hexanes/Ethyl Acetate 4:1). The C-2 chloride is highly labile due to the adjacent nitrogen and C-3 ester, allowing the reaction to proceed smoothly without excessive heating.
- Quenching and Extraction: Quench the reaction carefully with saturated aqueous NH4Cl (20 mL) to neutralize any unreacted NaH. Extract the aqueous layer with Ethyl Acetate (3 x 20 mL).

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- Purification: Wash the combined organic layers with brine, dry over anhydrous Na2SO4, and concentrate under reduced pressure. Purify the crude residue via flash column chromatography (silica gel, gradient elution 0-10% EtOAc in Hexanes) to afford the intermediate ester.

Phase 2: Synthesis of 2-(Cyclohexyloxy)quinoline-3-carboxylic Acid

Objective: Selectively hydrolyze the ethyl ester to the free carboxylic acid.

Reagents & Materials:

- Ethyl 2-(cyclohexyloxy)quinoline-3-carboxylate (1.0 equiv, ~7.5 mmol, ~2.24 g)
- Lithium hydroxide monohydrate (LiOH·H2O) (3.0 equiv, 22.5 mmol, 0.94 g)
- THF / H2O solvent mixture (3:1 v/v, 40 mL)
- 1M Hydrochloric acid (HCl)

Procedure:

- Dissolution: Dissolve the intermediate ester (2.24 g) in THF (30 mL) in a 100 mL round-bottom flask. Add distilled water (10 mL).
- Hydrolysis: Add LiOH·H2O (0.94 g) in one portion. Stir the biphasic mixture vigorously at room temperature. Mechanistic Insight: Lithium hydroxide provides mild, highly selective saponification conditions that cleave the ester at the C-3 position without risking the cleavage of the newly formed C-2 ether linkage[2].
- Monitoring: Stir for 4–6 hours, monitoring by TLC or LC-MS until the starting material is completely consumed.
- Workup: Concentrate the reaction mixture under reduced pressure to remove the majority of the THF. Dilute the remaining aqueous solution with 10 mL of water and extract once with Diethyl Ether (15 mL) to remove any non-polar impurities.

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- Precipitation: Cool the aqueous layer to 0 °C and slowly acidify with 1M HCl dropwise until the pH reaches approximately 3-4. Mechanistic Insight: The target compound is a zwitterionic/neutral species at this pH and will precipitate out of the aqueous solution as a white to off-white solid.

- Isolation: Filter the precipitate under vacuum, wash the filter cake with cold, distilled water (2 x 10 mL), and dry under high vacuum at 45 °C overnight to yield the final **2-(Cyclohexyloxy)quinoline-3-carboxylic acid**.

Quantitative Data and Analytical Targets

To ensure the trustworthiness of the synthesized compounds, the following analytical targets should be verified. The data below summarizes the expected physicochemical properties and yields for the workflow.

Stage	Compound Name	Chemical Formula	Expected Yield (%)	Target Mass ([M+H]+)	Key 1H NMR Indicator (CDCl3, δ ppm)
Intermediate	Ethyl 2-(cyclohexyloxy)quinoline-3-carboxylate	C18H21NO3	75 - 85%	300.16	~5.20 (m, 1H, O-CH cyclohexyl); ~4.40 (q, 2H, ester CH2)
Final Product	2-(Cyclohexyloxy)quinoline-3-carboxylic acid	C16H17NO3	85 - 95%	272.13	~5.25 (m, 1H, O-CH cyclohexyl); Disappearance of ester signals

Note: The C-4 proton of the quinoline ring typically appears as a distinct singlet downfield (approx. 8.5 - 8.8 ppm) and serves as a reliable diagnostic peak for the integrity of the quinoline core throughout the synthesis.

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References

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- A novel one-pot three-step synthesis of 2-(1-Benzofuran-2-yl)quinoline-3-carboxylic acid derivatives Source: SciELO (Journal of the Brazilian Chemical Society) URL:[Link]

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